Comprehensive C NMR Analysis of 2-(Hydroxymethyl)benzohydrazide

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Compound of Interest

Compound Name:	*2-(Hydroxymethyl)benzohydrazide*
CAS No.:	*51707-35-8*
Cat. No.:	*B1296696*

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Technical Reference Guide for Structural Elucidation & Quality Control

Introduction & Structural Significance

2-(Hydroxymethyl)benzohydrazide (CAS: 15478-68-9) presents a unique spectroscopic challenge due to its amphiphilic nature and its propensity for cyclization. Structurally, it consists of an ortho-disubstituted benzene ring featuring a hydrazide moiety (

) and a hydroxymethyl group (

).

In drug development, this molecule is a "switch" compound. Under acidic conditions or thermal stress, it can dehydrate and cyclize to form phthalazin-1(2H)-one or revert to phthalide. Therefore, precise

C NMR characterization is not just for identity—it is a stability-indicating assay.

Core Chemical Structure[1][2][3][4][5]

- Formula:
- Molecular Weight: 166.18 g/mol
- Key Functional Groups:
  - Hydrazide Carbonyl: The most deshielded signal.
  - Benzylic Methylene: The diagnostic aliphatic signal.
  - Aromatic Core: Four methine carbons and two quaternary carbons.

Experimental Methodology

To ensure high-resolution data and prevent in-situ cyclization during acquisition, the following protocol is recommended.

Sample Preparation[1][2][3][6]

- Solvent Selection:DMSO-

  is the mandatory solvent.
  - Reasoning: The compound is sparingly soluble in

    . DMSO-

    disrupts intermolecular hydrogen bonding, sharpening the signals for the hydrazide and hydroxyl protons (in

    NMR) and preventing aggregation broadening in

    C NMR.
- Concentration: 30–50 mg in 0.6 mL solvent.
- Tube: 5 mm high-precision NMR tube (Wilmad 528-PP or equivalent).

Instrument Parameters (Standard 400/500 MHz System)

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Parameter	Setting	Rationale
Pulse Sequence	zgpg30 or zgpg	Power-gated proton decoupling (WALTZ-16) to remove NOE variation.
Relaxation Delay (D1)	2.0 – 3.0 sec	Ensures relaxation of quaternary carbons (C1, C2, C=O).
Scans (NS)	1024 – 2048	Required for sufficient S/N ratio on quaternary carbons.
Spectral Width	240 ppm	Covers full range including potential ketone impurities (>200 ppm).
Temperature	298 K (25°C)	Standard ambient. Avoid heating to prevent cyclization.

Spectral Analysis & Assignment

The

C NMR spectrum in DMSO-

will display 8 distinct carbon signals.

A. The Diagnostic Regions

The structural integrity of the open-chain hydrazide is confirmed by two key signals: the Carbonyl and the Methylene.

1. Carbonyl Region (

165 – 170 ppm)

- Shift: ~168.5 ppm (s)
- Assignment:

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(Hydrazide)

- Mechanistic Insight: This shift is characteristic of benzohydrazides. It is shielded relative to the cyclic lactone precursor (Phthalide, ~171 ppm) but deshielded relative to cyclic phthalhydrazide (~155-158 ppm).

2. Aliphatic Region (

50 – 70 ppm)

- Shift: ~61.5 ppm (s)[1][2]
- Assignment:

  (Benzylic Methylene)
- Diagnostic Value: This is the primary purity indicator.
  - If the ring closes to Phthalide, this signal shifts downfield to ~70 ppm (due to ester oxygen).
  - If it oxidizes/cyclizes to Phthalhydrazide, this signal disappears completely.

B. Aromatic Region (120 – 145 ppm)

The ortho-substitution pattern creates a distinct distribution of aromatic signals.

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Carbon Position	Type	Predicted Shift (ppm)	Multiplicity (DEPT-135)	Notes
C-2 (ipso to)	Quaternary	140.5	Absent	Deshielded by alkyl substituent.
C-1 (ipso to)	Quaternary	134.2	Absent	Deshielded by carbonyl.
C-4 (para to)	Methine	130.1	Positive (+)	
C-3 (ortho to)	Methine	127.8	Positive (+)	
C-5 (meta to)	Methine	127.2	Positive (+)	
C-6 (ortho to)	Methine	126.5	Positive (+)	Often broad due to rotation.

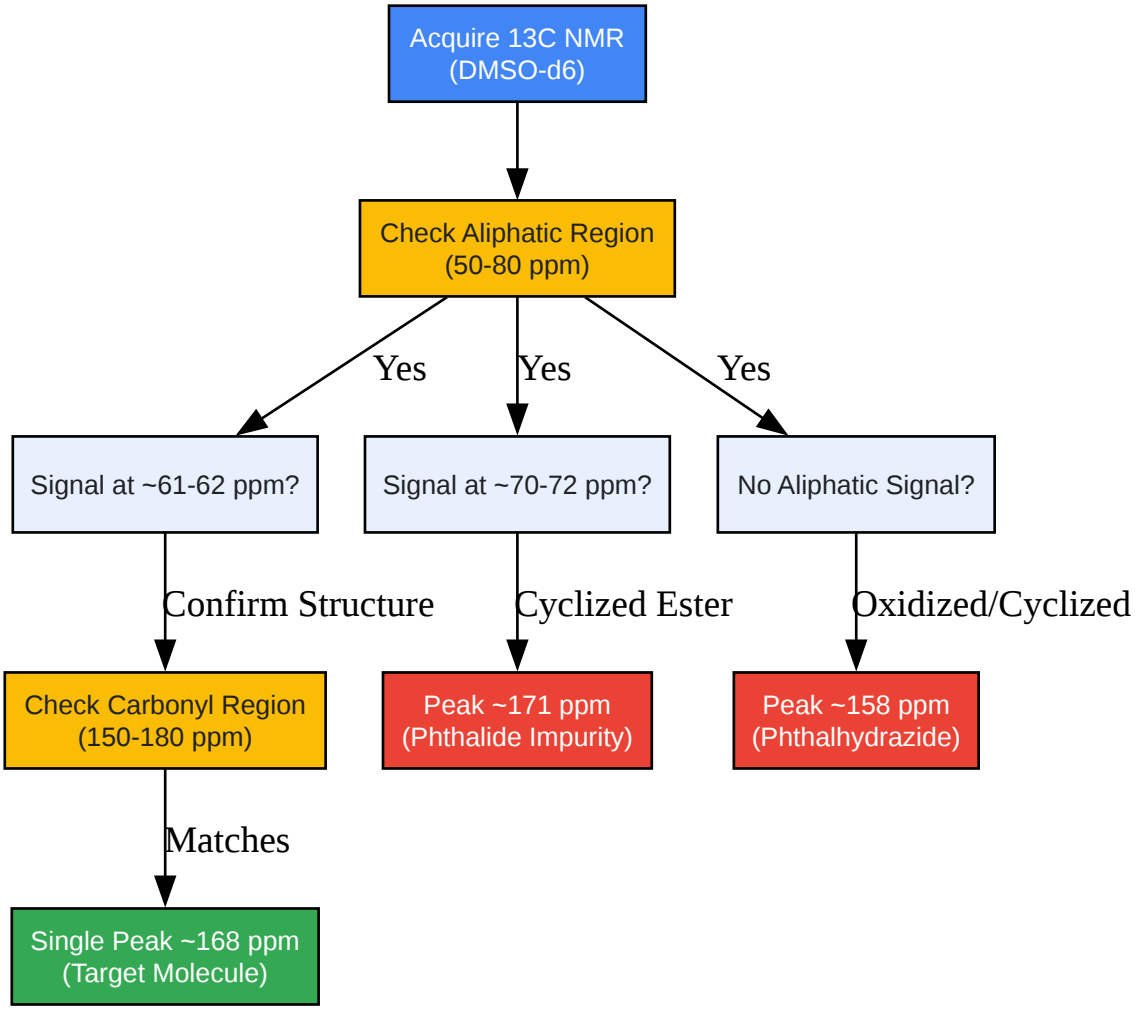
(Note: Exact shifts may vary by ±0.5 ppm depending on concentration and water content in DMSO).

Structural Validation Workflow (Graphviz)

The following logic flow illustrates how to use

C NMR data to validate the structure and rule out common degradation products.

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Figure 1: Decision tree for structural validation using

C NMR chemical shifts.

Advanced Characterization: DEPT & 2D NMR

To achieve "Trustworthiness" in your assignment, standard 1D

C is often insufficient due to aromatic overlap.

DEPT-135 Protocol

- Purpose: To differentiate the methylene carbon from methine/methyl carbons.
- Result:

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- 61.5 ppm: Inverted (Negative) signal

  Confirms

  group.

- 126-131 ppm: Upright (Positive) signals

  Confirms

  aromatic carbons.

- 134, 140, 168 ppm: Null (Absent)

  Confirms Quaternary carbons.

HMBC (Heteronuclear Multiple Bond Correlation)

For absolute confirmation of the ortho relationship:

- Look for a 3-bond coupling (

) between the Methylene protons (

  ~4.6) and the Carbonyl carbon (

  168).

- Note: This correlation is weak or absent in the open chain but becomes very strong if the ring closes. Absence of this correlation, combined with a correlation to

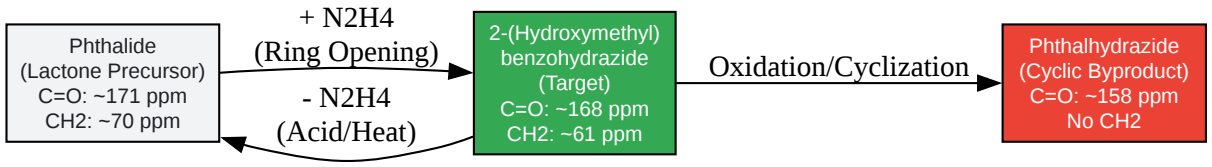
  and

  , validates the open chain.

Synthesis & Degradation Pathways

Understanding the chemical origin of the sample aids in interpreting impurity peaks.

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Figure 2: Spectroscopic tracking of synthesis and degradation. The shift of the methylene and carbonyl carbons acts as a sensor for the reaction progress.

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